

Application Notes and Protocols for Flow Cytometry Analysis of CCN1-Expressing Cells

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Compound of Interest

Compound Name: CCN1 protein

CAS No.: 148971-44-2

Cat. No.: B1176704

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Introduction

Cellular Communication Network Factor 1 (CCN1), also known as Cysteine-rich angiogenic inducer 61 (CYR61), is a matricellular protein critical in a myriad of biological processes, including cell adhesion, migration, proliferation, angiogenesis, and inflammation. Its expression and localization can provide valuable insights into disease states, particularly in cancer and inflammatory disorders. Flow cytometry offers a powerful platform for the quantitative analysis of CCN1-expressing cells within heterogeneous populations. These application notes provide detailed protocols for the detection of intracellular CCN1 and summarize key signaling pathways, offering a comprehensive guide for researchers.

Data Presentation

Table 1: Intracellular CCN1 Expression in Human Peripheral Blood Mononuclear Cells (PBMCs)

Cell Subset	Treatment	CCN1 Expression (Median Fluorescence Intensity)	Reference
CD14+ Monocytes	Unstimulated	Baseline	
CD14+ Monocytes	TNF- α (5h)	Increased	
CD19+ B cells	Unstimulated	Baseline	
CD56+ NK cells	Unstimulated	Baseline	
CD3+/CD4+ T cells	Unstimulated	Baseline	
CD3+/CD8+ T cells	Unstimulated	Baseline	

Table 2: CCN1 Concentration in Cell Lysates of BFA-Treated PBMCs

Treatment	CCN1 Concentration (pg/ml)	Reference
Unstimulated (Control)	142 (median)	
TNF- α (5h)	574 (median)	

Experimental Protocols

Protocol 1: Intracellular Staining of CCN1 in Human Immune Cells for Flow Cytometry

This protocol is designed for the detection of intracellular CCN1 in human peripheral blood mononuclear cells (PBMCs) and their subsets.

Materials:

- Human PBMCs isolated by density gradient centrifugation
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)

- Brefeldin A (BFA) solution
- Phosphate-Buffered Saline (PBS)
- FACS Buffer (PBS with 2% FBS and 0.05% sodium azide)
- Fixation Buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization Buffer (e.g., 0.1% Saponin in FACS Buffer)
- Fluorochrome-conjugated antibodies for cell surface markers (e.g., anti-CD3, anti-CD4, anti-CD8, anti-CD14, anti-CD19, anti-CD56)
- Primary antibody: Rabbit anti-human CCN1/CYR61
- Secondary antibody: Fluorochrome-conjugated anti-rabbit IgG
- Isotype control antibody (Rabbit IgG)
- Flow cytometer

Procedure:

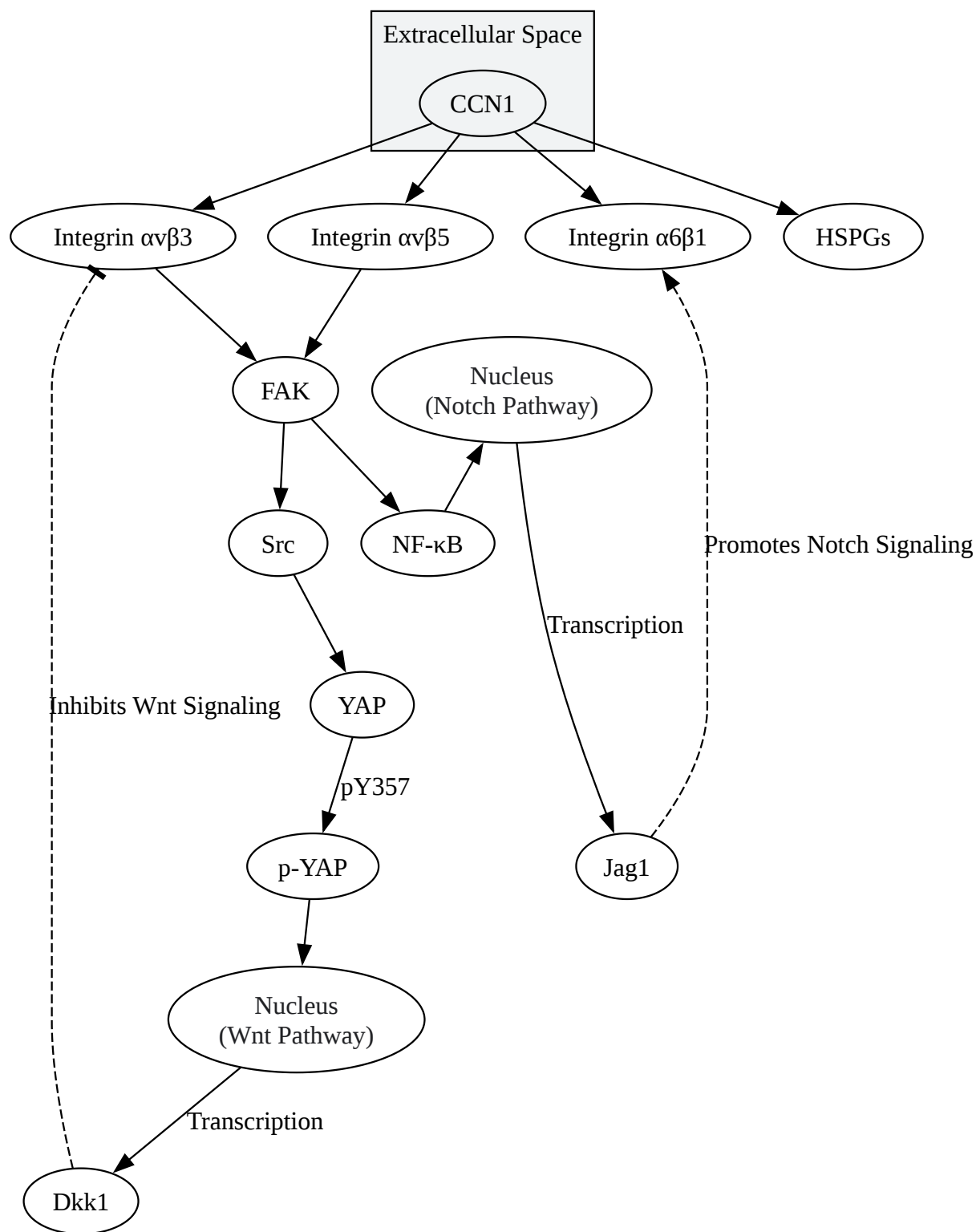
- Cell Preparation and Stimulation (Optional):
 - Resuspend isolated PBMCs in cell culture medium at a concentration of 1×10^6 cells/mL.
 - For analysis of cytokine-induced CCN1 expression, treat cells with the desired stimulant (e.g., TNF- α) for the indicated time.
 - To block protein secretion and allow intracellular accumulation of CCN1, add Brefeldin A to the cell culture for the last 4-5 hours of stimulation.
- Surface Marker Staining:
 - Wash the cells twice with cold FACS Buffer by centrifuging at 300 x g for 5 minutes.
 - Resuspend the cell pellet in 100 μ L of FACS Buffer containing the appropriate dilutions of fluorochrome-conjugated antibodies for cell surface markers.

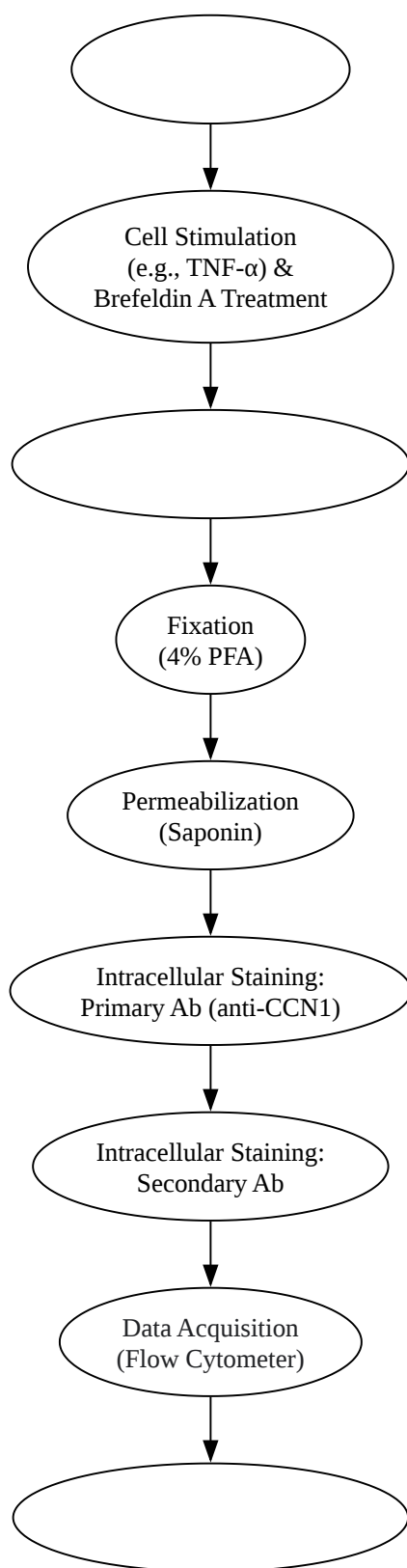
- Incubate for 30 minutes at 4°C in the dark.
- Wash the cells twice with cold FACS Buffer.
- Fixation:
 - Resuspend the cell pellet in 100 µL of Fixation Buffer.
 - Incubate for 20 minutes at room temperature in the dark.
 - Wash the cells once with FACS Buffer.
- Permeabilization and Intracellular Staining:
 - Resuspend the fixed cells in 100 µL of Permeabilization Buffer.
 - Add the primary anti-CCN1 antibody or the isotype control antibody at the predetermined optimal concentration.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with Permeabilization Buffer.
 - Resuspend the cell pellet in 100 µL of Permeabilization Buffer containing the fluorochrome-conjugated secondary antibody.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with Permeabilization Buffer.
- Data Acquisition:
 - Resuspend the final cell pellet in 300-500 µL of FACS Buffer.
 - Acquire the samples on a flow cytometer. Be sure to collect a sufficient number of events for robust statistical analysis.
 - Set up appropriate gates based on forward and side scatter to exclude debris and doublets, and then gate on specific immune cell subsets using the surface marker

staining. Analyze CCN1 expression within each gated population.

Visualizations

Signaling Pathways and Experimental Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols for Flow Cytometry Analysis of CCN1-Expressing Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1176704/docs#application-notes-and-protocols-for-flow-cytometry-analysis-of-ccn1-expressing-cells\]](https://www.benchchem.com/product/b1176704/docs#application-notes-and-protocols-for-flow-cytometry-analysis-of-ccn1-expressing-cells)

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